Introduction: The Significance of Protoporphyrin IX and Isotopic Tracing

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-amino-4-oxo(313C)pentanoic acid;hydrochloride*
CAS No.:	*129720-95-2*
Cat. No.:	*B023908*

Get Quote

Protoporphyrin IX (PPIX) is a pivotal intermediate in one of nature's most conserved and vital metabolic pathways: the synthesis of heme.[1] As the final precursor before the insertion of iron by ferrochelatase, PPIX is the structural foundation for the heme prosthetic group, which is essential for the function of hemoglobin, myoglobin, and the cytochrome P450 enzyme superfamily.[2][3] Its role extends beyond heme, serving as a precursor to chlorophyll in photosynthetic organisms.[2] Given its central role, the biosynthesis of PPIX is a tightly regulated, eight-enzyme process that spans both the mitochondria and the cytosol.[4]

Understanding the flux and regulation of this pathway is critical in various research contexts, from studying metabolic disorders known as porphyrias to developing novel cancer therapies.[3] Photodynamic therapy (PDT), for instance, leverages the photosensitizing properties of PPIX.[5] By administering exogenous 5-aminolevulinic acid (ALA), the first committed precursor in the pathway, researchers can bypass the primary rate-limiting step catalyzed by ALA synthase (ALAS), leading to a significant and often tumor-selective accumulation of PPIX.[6][7][8]

© 2026 BenchChem. All rights reserved.

Stable isotope tracing provides a powerful analytical lens to dissect this pathway with high precision. By introducing a substrate labeled with a heavy isotope like Carbon-13 (^{13}C), scientists can track the flow of atoms through each enzymatic step, quantify pathway activity, and elucidate regulatory mechanisms. This guide focuses specifically on the use of [3-^{13}C]ALA, a positionally labeled tracer, to investigate the biosynthesis of protoporphyrin IX. We will explore the rationale for using this specific isotopologue and provide detailed technical methodologies for tracing its metabolic fate using mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

The Biosynthetic Pathway: From ALA to Protoporphyrin IX

The synthesis of one molecule of protoporphyrin IX requires eight molecules of 5-aminolevulinic acid. The pathway is a marvel of subcellular compartmentalization, beginning and ending in the mitochondrion, with intermediate steps occurring in the cytosol.[9]

dot digraph "Protoporphyrin IX Biosynthesis Pathway" { graph [rankdir="LR", splines=ortho, nodesep=0.4]; node [shape=box, style="filled", fontname="Arial", fontsize=10]; edge [fontname="Arial", fontsize=9];

The journey begins in the mitochondrial matrix where ALA synthase (ALAS) catalyzes the condensation of glycine and succinyl-CoA to form ALA.[10] This is the primary rate-limiting step of the entire pathway.[11] ALA is then transported to the cytosol. Here, two molecules of ALA are condensed by ALA dehydratase (ALAD) to form the first pyrrole ring, porphobilinogen (PBG).[6] Four molecules of PBG are then polymerized head-to-tail by porphobilinogen deaminase (PBGD) to create the linear tetrapyrrole, hydroxymethylbilane.[6] Uroporphyrinogen III synthase (UROS) then masterfully cyclizes and inverts one of the pyrrole rings to form the asymmetric uroporphyrinogen III. Subsequent enzymatic modifications of the side chains by uroporphyrinogen decarboxylase (UROD) yield coproporphyrinogen III.[6] This intermediate is transported back into the mitochondrial intermembrane space, where coproporphyrinogen oxidase (CPOX) carries out an oxidative decarboxylation to form protoporphyrinogen IX. Finally, in the inner mitochondrial membrane, protoporphyrinogen oxidase (PPOX) oxidizes the macrocycle to create the conjugated, photoactive protoporphyrin IX molecule.[3]

Tracing the [3-^{13}C]ALA Label

© 2026 BenchChem. All rights reserved.

The power of using a positionally labeled tracer like [3-^{13}C]ALA lies in the ability to follow a specific atom through this complex series of reactions. Understanding the fate of the C3 carbon is essential for interpreting the resulting mass spectrometry and NMR data.

Two molecules of ALA condense to form one molecule of porphobilinogen (PBG). The C3 carbon of one ALA molecule becomes a ring carbon in the resulting pyrrole, while the C3 carbon of the second ALA molecule becomes part of the side chain. As four PBG molecules assemble into the protoporphyrin IX macrocycle, these labeled carbons are incorporated into specific positions within the final structure. Since eight ALA molecules are required in total, a fully labeled PPIX molecule will incorporate eight ^{13}C atoms from the [3--^{13}C]ALA precursor.

dot digraph "Carbon Labeling Pathway" { graph [rankdir="LR", splines=ortho, nodesep=0.5, label="Figure 2. Tracing the ^{13}C Label from [3-^{13}C]ALA to Protoporphyrin IX.", labelloc=b, fontname="Arial", fontsize=10]; node [shape=none, margin=0, fontname="Arial", fontsize=10]; edge [arrowhead=vee, color="#202124"];

} enddot

This specific labeling pattern provides a distinct isotopic signature that is readily detectable. The rationale for using [3-^{13}C]ALA over other tracers, such as uniformly labeled glucose, is its direct and unambiguous entry into the porphyrin pathway. This minimizes the dilution of the label through branching metabolic pathways (e.g., glycolysis, pentose phosphate pathway) and provides a clearer, more quantifiable measure of flux specifically through the heme synthesis cascade.[12][13]

Experimental Workflow: A Self-Validating System

A robust experimental design is crucial for obtaining reliable and reproducible results. The following workflow outlines a self-validating system, from cell culture to final data analysis, ensuring scientific integrity at each step.

dot digraph "Experimental Workflow" { graph [fontname="Arial", fontsize=10, label="Figure 3. Comprehensive Experimental Workflow.", labelloc=b]; node [shape=box, style="rounded,filled", fillcolor="#F1F3F4", fontcolor="#202124", fontname="Arial", fontsize=10]; edge [color="#4285F4"];

} enddot

© 2026 BenchChem. All rights reserved.

Detailed Experimental Protocols

The following protocols are provided as a robust starting point. Researchers should optimize parameters based on their specific cell line, instrumentation, and experimental goals.

Protocol 1: Cell Culture and ^{13}C Labeling

- Rationale: This protocol is designed to replace the natural carbon source with the ^{13}C-labeled precursor in a controlled manner to achieve a high degree of isotopic enrichment in the target metabolite, PPIX.

- Methodology:

  - Cell Seeding: Seed adherent cells (e.g., HeLa, A431, or a glioblastoma cell line) in appropriate culture vessels (e.g., 10 cm dishes) and grow to 80-90% confluency in standard culture medium.[14]

  - Medium Preparation: Prepare labeling medium by supplementing basal medium (lacking standard ALA precursors like glycine) with a known concentration of [3-^{13}C]ALA (e.g., 1 mM). The optimal concentration may vary and should be determined empirically.[7]

  - Washing: Gently aspirate the standard culture medium and wash the cells twice with pre-warmed sterile Phosphate-Buffered Saline (PBS) to remove residual unlabeled precursors. [14]

  - Labeling Incubation: Add the pre-warmed ^{13}C-labeling medium to the cells. Incubate for a predetermined time (e.g., 4, 8, or 24 hours). The incubation time is critical; shorter times can reveal kinetic information, while longer times approach isotopic steady-state.[7]

  - Harvesting and Quenching: To halt metabolic activity instantly, aspirate the labeling medium and place the culture dish on dry ice. Immediately add 1-2 mL of an ice-cold quenching solution (e.g., 80% methanol chilled to -80°C).[14]

  - Cell Collection: Scrape the cells in the quenching solution and transfer the cell suspension to a pre-chilled microcentrifuge tube. Centrifuge at a low speed (e.g., 500 x g) for 5 minutes at 4°C to pellet the cells.

© 2026 BenchChem. All rights reserved.

- Final Wash: Discard the supernatant and wash the cell pellet once more with ice-cold PBS to remove any extracellular labeled substrate. The resulting cell pellet is now ready for extraction.

Protocol 2: Extraction of Protoporphyrin IX

- Rationale: PPIX is a hydrophobic molecule that requires an organic solvent for efficient extraction from the cellular matrix. Acidification helps to protonate the carboxyl groups, improving solubility in the organic phase.[4] All steps should be performed under dim light or using amber tubes to prevent photodegradation of the light-sensitive PPIX.[15]

- Methodology:

  - Cell Lysis: Resuspend the cell pellet from Protocol 1 in 1 mL of 100% acetone.

  - Acidification: Add 0.2 mL of 1.2 M hydrochloric acid (HCl) to the acetone suspension (final v/v ratio of 5:1). This step acidifies the mixture to a pH < 2, which is optimal for PPIX extraction.

  - Incubation: Vortex the mixture vigorously and incubate in the dark at room temperature for 1 hour (or at -20°C for up to 24 hours for complete extraction).

  - Centrifugation: Centrifuge the sample at high speed (e.g., 13,000 rpm) for 10 minutes to pellet cell debris.[16]

  - Supernatant Collection: Carefully transfer the supernatant, which contains the extracted PPIX, to a new amber tube.

  - Drying: Dry the extract under a stream of nitrogen gas or using a vacuum concentrator.

  - Reconstitution: Reconstitute the dried extract in a solvent suitable for the downstream analysis (e.g., methanol/acetonitrile for LC-MS or a deuterated solvent like DMSO-d_6 for NMR).

Quantitative Analysis by Mass Spectrometry

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the method of choice for high-sensitivity detection and quantification of ^{13}C enrichment. It can distinguish between the

© 2026 BenchChem. All rights reserved.

unlabeled (M+0) and labeled (M+8) isotopologues of PPIX based on their mass-to-charge ratio (m/z).

Data Presentation: Expected Mass Shifts

The molecular formula for protoporphyrin IX is $C_{34}H_{34}N_4O_4$.[2][17] Using the exact masses of the most abundant isotopes, we can calculate the expected m/z for the unlabeled and fully labeled molecules in positive ion mode ($[M+H]^+$).

Parameter	Unlabeled Protoporphyrin IX	Fully Labeled from [3-^{13}C]ALA
Isotopologue Formula	$C_{34}H_{34}N_4O_4$	$^{12}C_{26}{}^{13}C_8H_{34}N_4O_4$
Number of ^{13}C Labels	0	8
Monoisotopic Mass (Da)	562.2580	570.2849
Expected m/z ($[M+H]^+$)	563.2653	571.2922
Mass Shift (Δm/z)	-	+8.0269

Table 1: Calculated exact masses and expected m/z values for unlabeled and fully ^{13}C-labeled protoporphyrin IX. Calculations are based on the exact masses: ^{12}C = 12.000000 Da, ^{13}C = 13.003355 Da, ^{1}H = 1.007825 Da, ^{14}N = 14.003074 Da, ^{16}O = 15.994915 Da.[4][18]

Protocol 3: LC-MS/MS Analysis

- Rationale: This method uses reversed-phase liquid chromatography to separate PPIX from other cellular components before introducing it to the mass spectrometer. Electrospray ionization (ESI) in positive mode is effective for ionizing the porphyrin ring, and tandem MS (MS/MS) provides high specificity for quantification.

- Methodology:

    - Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

        - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 µm particle size).[14]

© 2026 BenchChem. All rights reserved.

- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile/Isopropanol (90:10) with 0.1% formic acid.[14]
- Flow Rate: 0.3 mL/min.
- Gradient:
  - 0-2 min: 20% B
  - 2-10 min: Gradient to 100% B
  - 10-12 min: Hold at 100% B
  - 12.1-15 min: Return to 20% B (re-equilibration)

- Mass Spectrometer: A triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) equipped with an ESI source.
  - Ionization Mode: Positive ESI.
  - Analysis Mode: Selected Reaction Monitoring (SRM) for triple quadrupole or parallel reaction monitoring (PRM) for high-resolution MS.
  - SRM Transitions:
    - Unlabeled PPIX: Precursor ion (Q1) m/z 563.27 → Product ion (Q3) m/z (select a characteristic fragment).
    - Labeled PPIX: Precursor ion (Q1) m/z 571.29 → Product ion (Q3) m/z (select the corresponding shifted fragment).
- Data Analysis: Integrate the peak areas for both the unlabeled and labeled SRM transitions. The fractional enrichment can be calculated as: Fractional Enrichment = Area(M+8) / [Area(M+0) + Area(M+8)]

Positional Confirmation by ^{13}C NMR Spectroscopy

© 2026 BenchChem. All rights reserved.

While MS is highly sensitive, it does not typically provide information about the position of the labels within the molecule. ^{13}C NMR spectroscopy is the gold standard for this purpose. In a ^{13}C-labeled sample, the signals corresponding to the enriched carbon atoms will show a significant increase in intensity relative to the signals from the unlabeled carbons.

Data Presentation: Key ^{13}C Chemical Shifts

The following table lists the assigned ^{13}C chemical shifts for unlabeled protoporphyrin IX in DMSO-d_6. Based on the biosynthetic pathway, the signals corresponding to the pyrrole ring carbons and specific side-chain carbons are expected to be enhanced when synthesized from [3-^{13}C]ALA.

Atom Assignment	Chemical Shift (ppm)	Expected to be Labeled from [3-^{13}C]ALA?
Pyrrole α-Carbons	~136-140	Yes
Pyrrole β-Carbons	~129-137	Yes
meso-Carbons	~96-98	No
Vinyl -CH=	~129.9	No
Vinyl =CH_2	~120.8	No
Propionate -CH_2-	~36.8	Yes
Propionate -COOH	~174.0	No
Methyl -CH_3	~11-13	No

Table 2: Representative ^{13}C NMR chemical shifts for Protoporphyrin IX dissolved in DMSO-d_6. Data referenced from the Biological Magnetic Resonance Bank (BMRB) entry bmse001177. [19] The specific pyrrole and propionate carbons that are labeled can be definitively assigned through advanced 2D NMR experiments.

Protocol 4: ^{13}C NMR Analysis

- Rationale: ^{13}C NMR requires a significantly higher sample concentration than MS but provides invaluable structural information. The use of a high-field spectrometer and a

© 2026 BenchChem. All rights reserved.

cryoprobe can help to improve sensitivity and reduce acquisition time.

- Methodology:
  - Sample Preparation: Dissolve a substantial amount of the extracted and purified PPIX (typically 5-30 mg) in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6).[20] The solution should be saturated to maximize signal.
  - Filtration: Filter the sample through a glass wool plug in a Pasteur pipette directly into a clean NMR tube to remove any particulate matter, which can degrade spectral quality.
  - Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or greater).
  - Acquisition:
    - Acquire a standard one-dimensional ^{13}C spectrum with proton decoupling.
    - A large number of scans will be required due to the low natural abundance and sensitivity of ^{13}C. Acquisition times can range from 30 minutes to several hours.
  - Data Analysis: Process the spectrum and compare it to a reference spectrum of unlabeled PPIX.[19] The signals corresponding to the ^{13}C-labeled positions will exhibit dramatically increased intensity, confirming the success of the labeling and the integrity of the biosynthetic pathway.

References

- Prokop, O. (2024, December 12). Protoporphyrin IX ; Definition, Structure, Functions, Clinical relevance, protoporphyrinogen oxidase [Video]. YouTube. [Link]
- University of Leicester. (n.d.). NMR Sample Preparation. University of Leicester. [Link]
- University of California, Davis. (n.d.). Table 1. Atomic masses and percent natural abundance of isotopes of elements relevant to organic compounds. UC Davis Chem LibreTexts. [Link]
- University of Geneva. (n.d.). NMR sample preparation. University of Geneva. [Link]

© 2026 BenchChem. All rights reserved.

- Michigan State University. (n.d.). Exact Masses of Common Elements and Isotopes. MSU Department of Chemistry. [Link]
- University of Turin. (n.d.). PORPHYRIN AND HEME METABOLISM. CMB-UNITO. [Link]
- Organomation. (n.d.). NMR Sample Preparation: The Complete Guide. Organomation. [Link]
- Porphyrin Bootcamp. (2014, October 5). Porphyrin Bootcamp - Preparation of NMR Sample [Video]. YouTube. [Link]
- Battersby, A. R., & McDonald, E. (1979). Biosynthesis of porphyrins and related macrocycles. Part III. Rational syntheses of [β-^{13}C]-, [γ-^{13}C]-, and [δ-^{13}C]-protoporphyrin-IX: assignment of the ^{13}C nuclear magnetic resonance signals from the meso-carbon atoms of protoporphyrin-IX dimethyl ester. Journal of the Chemical Society, Perkin Transactions 1, 158-166. [Link]
- Scientific Instrument Services. (n.d.). Exact Masses of the Elements and Isotopic Abundances. SISWEB. [Link]
- Battersby, A. R., Fookes, C. J. R., Matcham, G. W. J., & McDonald, E. (1980). Biosynthesis of the pigments of life: formation of the macrocycle. Nature, 285(5759), 17-21. [Link]
- Cai, Y., et al. (2022). A new technique of quantifying protoporphyrin IX in microbial cells in seawater. Frontiers in Marine Science, 9, 959300. [Link]
- Iowa State University. (n.d.). NMR Sample Preparation. Chemical Instrumentation Facility. [Link]
- Biological Magnetic Resonance Bank. (n.d.). Protoporphyrin IX. BMRB. [Link]
- Scientific Instrument Services. (n.d.). Exact Mass Calculator, Single Isotope Version. SISWEB. [Link]
- Shimadzu. (n.d.). Comprehensive and Sensitive UHPLC-MS/MS Analysis for Urinary Porphyrins. Shimadzu. [Link]

© 2026 BenchChem. All rights reserved.

- Ruz, M., et al. (2005). Formation of protoporphyrin IX from carboxylic- and amino-derivatives of 5-aminolevulinic acid. Photodiagnosis and Photodynamic Therapy, 2(2), 115-121. [Link]
- Bobe, S. R., et al. (2015). Figure S22. 13 C NMR of protoporphyrin IX-D-phenyl alanine conjugates 2. ResearchGate. [Link]
- Osaki, T., et al. (2022). 5-Aminolevulinic Acid-Induced Protoporphyrin IX Fluorescence Imaging for Tumor Detection: Recent Advances and Challenges. International Journal of Molecular Sciences, 23(12), 6463. [Link]
- Metallo, C. M., Walther, J. L., & Stephanopoulos, G. (2009). Evaluation of ^{13}C isotopic tracers for metabolic flux analysis in mammalian cells. Journal of Biotechnology, 144(3), 167-174. [Link]
- Metallo, C. M., Walther, J. L., & Stephanopoulos, G. (2009). Evaluation of 13C isotopic tracers for metabolic flux analysis in mammalian cells. ResearchGate. [Link]
- Altasciences. (n.d.). The Application of Light-Absorbing Photostabilizers for the Determination of Protoporphyrin IX in Human Plasma by LC-MS/MS. Altasciences. [Link]
- Metallo, C. M., Walther, J. L., & Stephanopoulos, G. (2009). Evaluation of ^{13}C isotopic tracers for metabolic flux analysis in mammalian cells. PubMed. [Link]
- University of Potsdam. (n.d.). NUCLEAR MAGNETIC RESONANCE SPECTROSCOPY - Part Two: Carbon-13 Spectra. University of Potsdam. [Link]
- Al-Ahmad, A., et al. (2025). Protoporphyrin IX plasma and blood pharmacokinetics and brain tumor distribution determined by a validated LC-MS/MS method. Scientific Reports, 15(1), 21521. [Link]
- Antoniewicz, M. R. (2013). Using multiple tracers for ^{13}C metabolic flux analysis. Methods in Molecular Biology, 985, 333-347. [Link]
- Nogueira, M. S., et al. (2003). Determination of aminolevulinic-acid-induced protoporphyrin IX in mice skin. ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- Widel, M., et al. (2004). Effect of 5-aminolevulinic acid on kinetics of protoporphyrin IX production in CHO cells. Folia Histochemica et Cytobiologica, 42(3), 145-149. [Link]
- Theodossiou, T. A., & Hothersall, J. S. (2025). Protoporphyrin IX Beyond Conventional Applications: A Review of Emerging Research Directions. MDPI. [Link]
- Umpleby, A. M., & Shojaee-Moradie, F. (2014). Tracing lipid metabolism: the value of stable isotopes. Journal of Endocrinology, 221(1), R1-R13. [Link]
- Kaneko, S., et al. (2020). Real-time in vivo kinetics of protoporphyrin IX after administration of 5-aminolevulinic acid in meningiomas and comparative analyses with glioblastomas. Neuro-Oncology Advances, 2(1), vdaa109. [Link]
- CONICET Digital. (2004). Porphyrin synthesis from ALA derivatives for photodynamic therapy: In vitro and in vivo studies. CONICET. [Link]
- Isaacson, R. L., et al. (2009). Fractional ^{13}C enrichment of isolated carbons using [1-^{13}C]- or [2-^{13}C]-glucose facilitates the accurate measurement of dynamics at backbone Cα and side-chain methyl positions in proteins. ResearchGate. [Link]
- Loyola eCommons. (2020). Biocatalytic Intramolecular C−H aminations via Engineered Heme Proteins: Full Reaction Pathways and Axial Ligand Effects. Loyola University Chicago. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Studies of porphyrin biosynthesis by 13C-nuclear magnetic resonance; synthesis of [13C]porphobilinogen and its incorporation into protoporphyrin-IX - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. Protoporphyrin IX - Advanced BioChemicals [advancedbiochemicals.com]
- 3. m.youtube.com [m.youtube.com]

- 4. vanderbilt.edu [vanderbilt.edu]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 5-Aminolevulinic Acid-Induced Protoporphyrin IX Fluorescence Imaging for Tumor Detection: Recent Advances and Challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 7. journals.viamedica.pl [journals.viamedica.pl]
- 8. mdpi.com [mdpi.com]
- 9. Masses [www2.chemistry.msu.edu]
- 10. sites.uclouvain.be [sites.uclouvain.be]
- 11. Evaluation of 13C isotopic tracers for metabolic flux analysis in mammalian cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Evaluation of 13C isotopic tracers for metabolic flux analysis in mammalian cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. benchchem.com [benchchem.com]
- 14. altasciences.com [altasciences.com]
- 15. Frontiers | A new technique of quantifying protoporphyrin IX in microbial cells in seawater [frontiersin.org]
- 16. medkoo.com [medkoo.com]
- 17. orgchemboulder.com [orgchemboulder.com]
- 18. bmse001177 Protoporphyrin IX at BMRB [bmrb.io]
- 19. organomation.com [organomation.com]
- 20. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]

- To cite this document: BenchChem. [Introduction: The Significance of Protoporphyrin IX and Isotopic Tracing]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023908/docs#introduction-the-significance-of-protoporphyrin-ix-and-isotopic-tracing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.